

Spectroscopic data comparison between 1-methoxypropane and its isomers

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Compound of Interest

Compound Name: 1-methoxypropane

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A Comprehensive Spectroscopic Comparison of 1-Methoxypropane and Its Isomers

This guide provides a detailed comparative analysis of the spectroscopic data for **1-methoxypropane** and its structural and functional group isomers. It is intended for researchers, scientists, and drug development professionals who utilize spectroscopic techniques for molecular identification and characterization. The guide summarizes key quantitative data from Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) in structured tables for straightforward comparison. Detailed experimental protocols for these techniques are also provided.

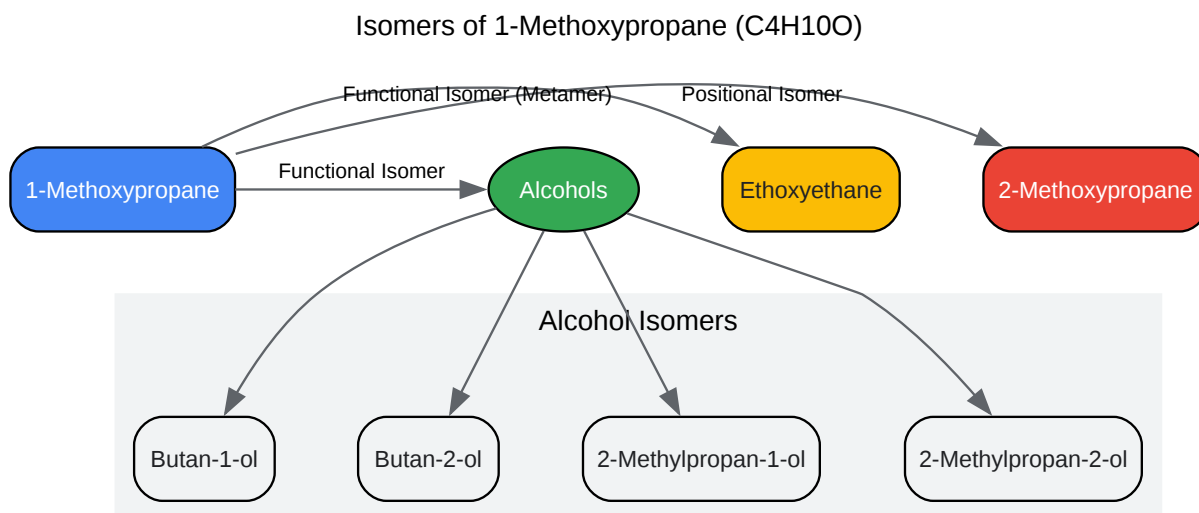
Isomers of 1-Methoxypropane

1-Methoxypropane has the chemical formula $\text{C}_4\text{H}_{10}\text{O}$. Its isomers can be categorized as follows:

- Positional Isomer: 2-Methoxypropane.[\[1\]](#)
- Functional Group Isomers (Ethers): Ethoxyethane.
- Functional Group Isomers (Alcohols):
 - Butan-1-ol
 - Butan-2-ol

- 2-Methylpropan-1-ol
- 2-Methylpropan-2-ol

Below is a diagram illustrating the isomeric relationships.



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Caption: Logical relationship of **1-methoxypropane** and its isomers.

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data for **1-methoxypropane** and its isomers.

¹H NMR Spectroscopy Data

Table 1: ¹H NMR Chemical Shifts (δ, ppm), Multiplicities, and Coupling Constants (J, Hz)

Compound	δ (ppm)	Protons	Multiplicity	J (Hz)
1-Methoxypropane	3.34	3H (-OCH ₃)	s	-
3.34	2H (-OCH ₂ -)	t	6.7	
1.59	2H (-CH ₂ CH ₃)	sextet	6.9	
0.93	3H (-CH ₂ CH ₃)	t	7.4	
2-Methoxypropane[2]	3.58	1H (-OCH-)	septet	6.1
3.21	3H (-OCH ₃)	s	-	
1.17	6H (-CH(CH ₃) ₂)	d	6.1	
Ethoxyethane[3][4]	3.47	4H (-OCH ₂ -)	q	7.0
1.21	6H (-CH ₃)	t	7.0	
Butan-1-ol[5]	3.64	2H (-CH ₂ OH)	t	6.6
2.15	1H (-OH)	s (broad)	-	
1.54	2H (-CH ₂ CH ₂ OH)	quintet	7.1	
1.39	2H (-CH ₂ CH ₃)	sextet	7.4	
0.93	3H (-CH ₃)	t	7.3	
Butan-2-ol[6]	3.80	1H (-CHOH)	sextet	6.2
1.80	1H (-OH)	s (broad)	-	
1.45	2H (-CH ₂ CH ₃)	m	-	
1.20	3H (-CH(OH)CH ₃)	d	6.2	
0.91	3H (-CH ₂ CH ₃)	t	7.5	

2-Methylpropan-1-ol[7]	3.39	2H (-CH ₂ OH)	d	6.5
2.07	1H (-OH)	s (broad)	-	
1.75	1H (-CH(CH ₃) ₂)	nonet	6.7	
0.92	6H (-CH(CH ₃) ₂)	d	6.4	
2-Methylpropan-2-ol[8]	1.95	1H (-OH)	s (broad)	-
1.26	9H (-C(CH ₃) ₃)	s	-	

s = singlet, d = doublet, t = triplet, q = quartet, m = multiplet

¹³C NMR Spectroscopy Data

Table 2: ¹³C NMR Chemical Shifts (δ, ppm)

Compound	δ (ppm)
1-Methoxypropane[9]	74.8 (-OCH ₂ -), 58.5 (-OCH ₃), 23.2 (-CH ₂ CH ₃), 10.9 (-CH ₂ CH ₃)
2-Methoxypropane[8]	69.0 (-OCH-), 30.5 (-OCH ₃), 19.0 (-CH(CH ₃) ₂)
Ethoxyethane[6][10]	66.0 (-OCH ₂ -), 16.0 (-CH ₃)
Butan-1-ol[5][7][11]	61.4 (-CH ₂ OH), 34.8 (-CH ₂ CH ₂ OH), 18.8 (-CH ₂ CH ₃), 13.8 (-CH ₃)
Butan-2-ol[2]	69.3 (-CHOH), 32.1 (-CH ₂ CH ₃), 22.8 (-CH(OH)CH ₃), 10.1 (-CH ₂ CH ₃)
2-Methylpropan-1-ol[12]	69.1 (-CH ₂ OH), 30.5 (-CH(CH ₃) ₂), 19.0 (-CH(CH ₃) ₂)
2-Methylpropan-2-ol[13]	69.1 (-C(OH)-), 31.2 (-C(CH ₃) ₃)

Infrared (IR) Spectroscopy Data

Table 3: Key IR Absorption Bands (cm⁻¹)

Compound	O-H Stretch	C-H Stretch	C-O Stretch
1-Methoxypropane[13]	-	2800-3000	1060-1150
2-Methoxypropane[14]	-	2800-3000	1060-1150
Ethoxyethane[15]	-	2800-3000	1060-1150
Butan-1-ol[10][16]	3230-3550 (broad)	~2900	1000-1350
Butan-2-ol[12]	3200-3600 (broad)	2850-2960	1050-1150
2-Methylpropan-1-ol[17]	~3300 (broad)	~2950	~1050
2-Methylpropan-2-ol[18]	3200-3600 (broad)	~2950	-

Mass Spectrometry Data

Table 4: Key Mass Spectrometry Fragments (m/z)

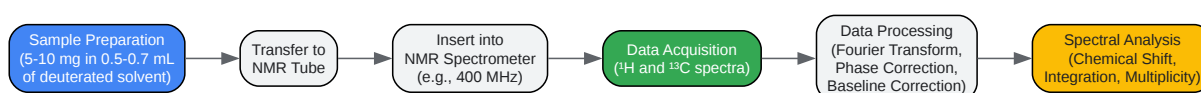
Compound	Molecular Ion (M ⁺)	Base Peak	Other Key Fragments
1-Methoxypropane[19]	74	45	31, 43
2-Methoxypropane[20]	74	59	43, 45
Ethoxyethane[21]	74	31	29, 45, 59
Butan-1-ol[22]	74 (weak)	56	31, 43
Butan-2-ol[23]	74 (weak)	45	31, 59
2-Methylpropan-1-ol[24]	74	43	31, 56
2-Methylpropan-2-ol	74 (very weak)	59	43, 57

Experimental Protocols

The following are generalized experimental protocols for acquiring the spectroscopic data presented.

Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C)

A standard workflow for NMR spectroscopy is depicted below.



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Caption: A generalized workflow for NMR spectroscopy.

- Sample Preparation: Approximately 5-10 mg of the analyte is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , D_2O) in a standard 5 mm NMR tube.[9] Tetramethylsilane (TMS) is typically added as an internal standard for chemical shift referencing (0.00 ppm).[9]
- ^1H NMR Spectroscopy:
 - Spectrometer Frequency: 300-600 MHz.
 - Pulse Sequence: A standard single-pulse sequence is used.
 - Acquisition Time: Typically 2-4 seconds.
 - Relaxation Delay: A delay of 1-5 seconds between pulses is set to allow for full relaxation of the protons.
 - Number of Scans: 8-16 scans are usually sufficient for good signal-to-noise, depending on the sample concentration.
- ^{13}C NMR Spectroscopy:

- Spectrometer Frequency: 75-150 MHz.
- Pulse Sequence: A proton-decoupled pulse sequence is commonly used to simplify the spectrum to singlets for each unique carbon.
- Acquisition Time: Typically 1-2 seconds.
- Relaxation Delay: A delay of 2-5 seconds is used.
- Number of Scans: Due to the low natural abundance of ^{13}C , a larger number of scans (128-1024 or more) is required to obtain a good signal-to-noise ratio.
- Data Processing: The raw data (Free Induction Decay - FID) is processed by applying a Fourier transform, followed by phase and baseline corrections to obtain the final spectrum.

Infrared (IR) Spectroscopy

- Sample Preparation (Neat Liquid): For liquid samples, one to two drops of the neat liquid are placed onto the surface of a salt plate (e.g., NaCl or KBr). A second salt plate is placed on top to create a thin liquid film.
- Instrument Parameters (FTIR):
 - Spectral Range: The spectrum is typically recorded over the mid-IR range of 4000-400 cm^{-1} .
 - Resolution: A resolution of 4 cm^{-1} is generally sufficient.
 - Number of Scans: 16-32 scans are averaged to improve the signal-to-noise ratio.
 - Background: A background spectrum of the clean, empty salt plates is collected before running the sample and is automatically subtracted from the sample spectrum by the instrument software.

Mass Spectrometry (MS)

- Sample Introduction: For volatile liquids like ethers and alcohols, the sample is typically introduced into the mass spectrometer via a gas chromatograph (GC-MS) or by direct

injection.

- Ionization: Electron Ionization (EI) is a common method. The sample molecules are bombarded with high-energy electrons (typically 70 eV), causing them to ionize and fragment.
- Mass Analysis: The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- Detection: An electron multiplier detects the ions, and the signal is processed to generate a mass spectrum, which is a plot of relative ion abundance versus m/z . The most abundant ion is assigned a relative intensity of 100% and is referred to as the base peak.^{[19][20][21][22][23][24]}

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